

Section 1: Mechanistic FAQs - Understanding Pivaloyl Reactivity

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Compound of Interest

Compound Name: *1-Pivaloyl-1H-indole-6-carboxylic acid*

Cat. No.: *B13655683*

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Q: Why does the pivaloyl group drastically reduce the reactivity of adjacent carbonyls compared to acetyl or benzoyl groups? A: The pivaloyl group features a bulky tert-butyl moiety ($-C(CH_3)_3$) directly attached to the carbonyl carbon. This creates a dense steric shield that physically blocks the Bürgi-Dunitz trajectory—the specific angle at which a nucleophile must approach the carbonyl carbon to form the requisite tetrahedral intermediate[1]. Consequently, the activation energy for nucleophilic acyl substitution is significantly raised, making pivaloyl esters and amides highly resistant to hydrolysis and nucleophilic attack compared to their less hindered counterparts[2].

Q: I am using pivaloyl chloride to form a mixed anhydride for peptide coupling, but I am detecting pivalamide byproducts. How can I improve regioselectivity? A: In a mixed anhydride formed from pivaloyl chloride and a carboxylic acid, nucleophiles (like amines) should preferentially attack the less hindered carbonyl (the amino acid side) rather than the pivaloyl carbonyl[3]. If you are observing pivalamide formation, your reaction conditions may be providing enough thermal energy to overcome the steric kinetic barrier. Troubleshooting steps:

- **Temperature Control:** Keep the coupling reaction strictly at 0 °C. Elevated temperatures provide the thermal energy required to overcome the steric hindrance of the tert-butyl

group[4].

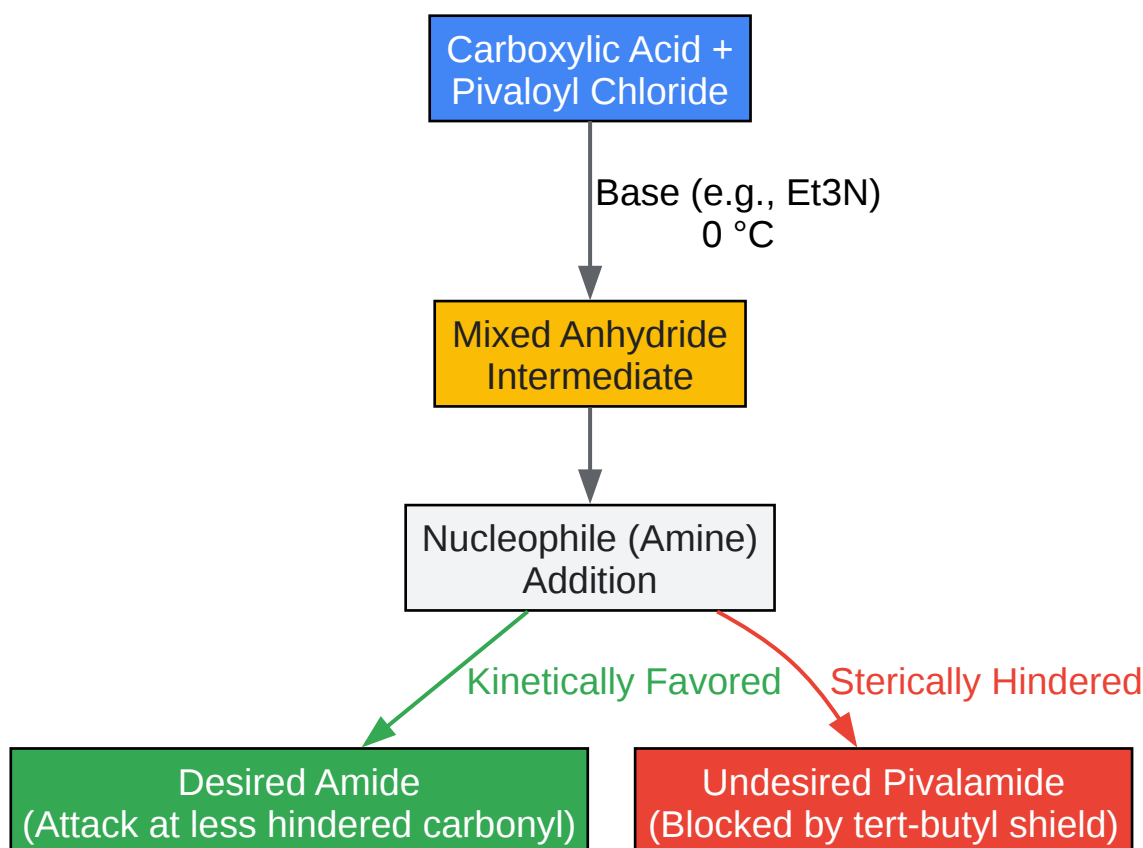
- Stoichiometry: Avoid a large excess of the amine. Use exactly 1.05 equivalents.
- Pre-activation Time: Do not leave the mixed anhydride stirring for extended periods before adding the amine, as it can undergo disproportionation into symmetrical anhydrides.

Section 2: Deprotection Strategies & Overcoming Steric Resistance

Q: Standard basic hydrolysis (e.g., LiOH in MeOH/H₂O) is failing to cleave my pivaloyl ester. What are the best alternative deprotection strategies? A: The same steric bulk that makes the Piv group an excellent protecting group makes it notoriously difficult to remove[5]. Standard saponification often fails because the hydroxide ion cannot efficiently access the carbonyl. Recommended Alternatives:

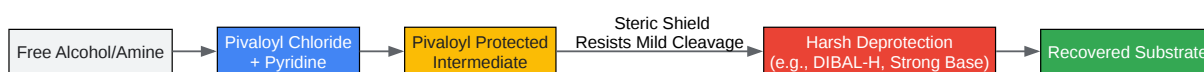
- Reductive Cleavage: Using Diisobutylaluminum hydride (DIBAL-H) at low temperatures (-78 °C to 0 °C) effectively reduces the pivaloyl ester to the free alcohol and pivaldehyde/pivalyl alcohol[6].
- Harsh Basic Hydrolysis: If your molecule can tolerate it, use strong bases (e.g., NaOH or KOH) in high-boiling solvents (like refluxing dioxane or ethylene glycol)[2].
- Organometallic Reagents: Grignard reagents (e.g., MeMgBr) can be used to cleave pivaloyl esters by converting them into the corresponding tertiary alcohols, releasing your target substrate.

Section 3: Visualizing Pivaloyl Workflows



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Regioselectivity in mixed anhydride couplings driven by pivaloyl steric hindrance.



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Workflow for the protection and subsequent harsh deprotection of pivaloyl groups.

Section 4: Quantitative Data - Stability Profiles

To assist in synthetic planning, the following table summarizes the relative stability of the pivaloyl group compared to other common protecting groups. This data dictates orthogonal deprotection strategies^{[2][5]}.

Protecting Group	Structure	Acidic Hydrolysis (e.g., TFA, HCl)	Basic Hydrolysis (e.g., NaOH, LiOH)	Hydrogenolysis (H ₂ , Pd/C)
Acetyl (Ac)	-C(O)CH ₃	Moderate	Labile (Mild conditions)	Stable
Benzoyl (Bz)	-C(O)Ph	Moderate	Labile (Moderate conditions)	Stable
Pivaloyl (Piv)	-C(O)C(CH ₃) ₃	Highly Stable	Highly Stable (Requires harsh heat/base)	Stable
Boc	-C(O)OC(CH ₃) ₃	Labile (Mild conditions, TFA)	Stable	Stable
Cbz	-C(O)OCH ₂ Ph	Stable (Requires strong HBr)	Stable	Labile

Note: The extreme stability of the Piv ester allows for the selective removal of Ac, Bz, Boc, or Cbz groups without disturbing the Piv-protected functional group.

Section 5: Validated Experimental Protocols

Protocol A: Regioselective Amide Coupling via Pivaloyl Mixed Anhydride

Purpose: To couple a sterically hindered carboxylic acid with an amine without using expensive coupling reagents (like HATU or PyBOP), leveraging the steric bulk of pivaloyl chloride to enforce regioselectivity^{[4][7]}.

Step-by-Step Methodology:

- Preparation: In an oven-dried, argon-flushed round-bottom flask, dissolve the carboxylic acid (1.0 equiv) and triethylamine (1.2 equiv) in anhydrous dichloromethane (DCM) or tetrahydrofuran (THF) to achieve a 0.1 M solution.

- **Activation:** Cool the reaction mixture strictly to 0 °C using an ice bath. Dropwise, add pivaloyl chloride (1.1 equiv) over 5 minutes.
- **Intermediate Validation:** Stir at 0 °C for 1 hour. Self-Validation Check: Quench a 10 µL aliquot in methanol and analyze via TLC/LC-MS. The formation of the methyl ester of your starting material confirms the successful generation of the highly reactive mixed anhydride.
- **Coupling:** Add the target amine (1.05 equiv) dropwise to the 0 °C solution. Allow the reaction to slowly warm to room temperature and stir for an additional 2–4 hours.
- **Workup:** Quench the reaction with saturated aqueous NaHCO₃. The basic wash is critical as it neutralizes and removes the pivalic acid byproduct (which is highly water-soluble as a sodium salt) and any unreacted starting acid.
- **Isolation:** Extract the aqueous layer with DCM (3x). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.

Protocol B: Reductive Cleavage of Pivaloyl Esters using DIBAL-H

Purpose: To remove a stubborn pivaloyl protecting group from a primary or secondary alcohol when basic hydrolysis fails or is incompatible with the substrate^[6].

Step-by-Step Methodology:

- **Preparation:** Dissolve the pivaloyl-protected substrate (1.0 equiv) in anhydrous DCM (0.05 M) under an argon atmosphere.
- **Cooling:** Submerge the reaction flask in a dry ice/acetone bath to cool the solution to -78 °C.
- **Reduction:** Slowly add Diisobutylaluminum hydride (DIBAL-H, 1.0 M in hexanes or DCM, 2.5 equiv) dropwise down the side of the flask. Causality Note: Excess DIBAL-H is required because the initial reduction forms a stable tetrahedral aluminate intermediate that resists further reduction until quenched; the excess ensures complete conversion of the sterically hindered ester.

- **Monitoring:** Stir at -78 °C for 2 hours. Monitor by TLC. If starting material persists, allow the reaction to warm to 0 °C for 1 hour.
- **Quenching (Critical Step):** Dilute the reaction with an equal volume of diethyl ether. Slowly add saturated aqueous Rochelle's salt (sodium potassium tartrate) solution (approx. 2 mL per mmol of DIBAL-H).
- **Emulsion Breakdown:** Remove the cooling bath and stir the biphasic mixture vigorously at room temperature for 1–2 hours. Self-Validation Check: The reaction is ready for extraction only when the cloudy aluminum emulsion completely breaks, yielding two distinct, clear layers.
- **Isolation:** Separate the organic layer, extract the aqueous layer with diethyl ether (2x), wash combined organics with brine, dry over MgSO₄, and concentrate.

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